

An In-depth Technical Guide to Hydroxycitronellal Dimethyl Acetal: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Hydroxycitronellal dimethyl acetal*

Cat. No.: *B087012*

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Introduction

Hydroxycitronellal dimethyl acetal is a synthetic fragrance ingredient valued for its delicate, long-lasting floral scent, reminiscent of lily-of-the-valley. As an acetal of hydroxycitronellal, it offers enhanced stability in various formulations, particularly in alkaline media, making it a versatile component in perfumery and cosmetics.^[1] This technical guide provides a comprehensive overview of the chemical properties, structure, and available technical data for **Hydroxycitronellal dimethyl acetal**, intended to support research, development, and quality control activities. While its primary applications are in the fragrance and flavor industries, this document also addresses the absence of known engagement in biological signaling pathways relevant to drug development.

Chemical and Physical Properties

The key chemical and physical properties of **Hydroxycitronellal dimethyl acetal** are summarized in the tables below. This data is essential for understanding its behavior in various chemical and physical systems, aiding in formulation development, and ensuring proper handling and storage.

Table 1: Chemical Identifiers and Molecular Properties

| Property | Value | Reference |
|-------------------|---|---|
| IUPAC Name | 8,8-dimethoxy-2,6-dimethyloctan-2-ol | [2] [3] |
| Synonyms | Laurine dimethyl acetal, 1,1-Dimethoxy-3,7-dimethyl-7-octanol, Hydroxycitronellal DMA | [2] [4] |
| CAS Number | 141-92-4 | [3] [5] |
| Molecular Formula | C ₁₂ H ₂₆ O ₃ | [3] [5] |
| Molecular Weight | 218.33 g/mol | [2] [3] |
| SMILES | CC(CCCC(C)(C)O)CC(OC)OC | [2] [3] |
| InChI | InChI=1S/C12H26O3/c1-10(9-11(14-4)15-5)7-6-8-12(2,3)13/h10-11,13H,6-9H2,1-5H3 | [2] [3] |

Table 2: Physical and Spectroscopic Properties

| Property | Value | Reference |
|------------------|---|-----------|
| Appearance | Colorless, slightly oily liquid | [2][5] |
| Odor | Delicate green floral, lily-of-the-valley note | [1][2] |
| Boiling Point | 252 °C at 760 mmHg | [1][2] |
| Density | 0.925 - 0.930 g/cm ³ | [2][3] |
| Refractive Index | 1.441 - 1.444 at 20°C | [2][5] |
| Solubility | Insoluble in water and glycerol; soluble in alcohol and oils. | [2][3] |
| Vapor Pressure | 0.001 mmHg at 25 °C (estimated) | [1] |
| Flash Point | >100 °C | [1] |
| logP (o/w) | 1.762 (estimated) | [1] |

Chemical Structure

Hydroxycitronellal dimethyl acetal is the dimethyl acetal of 7-hydroxy-3,7-dimethyloctanal (hydroxycitronellal). The structure features a tertiary alcohol at one end of an eight-carbon chain and a dimethyl acetal group at the other. This structure contributes to its characteristic odor and chemical stability.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and analysis of **Hydroxycitronellal dimethyl acetal** are not extensively documented in publicly available literature. However, based on general chemical principles and information from various sources, the following outlines the commonly employed methodologies.

Synthesis: Acid-Catalyzed Acetalization

The most common method for the synthesis of **Hydroxycitronellal dimethyl acetal** is the direct acetalization of hydroxycitronellal with methanol in the presence of an acid catalyst.[3]

General Procedure:

- Reactant Mixture: Hydroxycitronellal is dissolved in an excess of methanol. The use of a solvent such as benzene or toluene can aid in the removal of water via azeotropic distillation.
- Catalyst Addition: A catalytic amount of a strong acid, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TSA), is added to the mixture.[3]
- Reaction: The mixture is stirred, and the reaction progress is monitored. The reaction is typically carried out at room temperature or with gentle heating. The water formed during the reaction is removed to drive the equilibrium towards the product.
- Neutralization and Workup: Upon completion, the reaction is quenched by neutralizing the acid catalyst with a weak base (e.g., sodium bicarbonate solution).
- Purification: The crude product is then purified. This may involve washing with water to remove any remaining water-soluble impurities, followed by drying of the organic layer. The final purification is typically achieved by vacuum distillation.[6]

Analytical Methods: High-Performance Liquid Chromatography (HPLC)

HPLC is a suitable technique for the analysis and purity assessment of **Hydroxycitronellal dimethyl acetal**.

General HPLC Conditions:

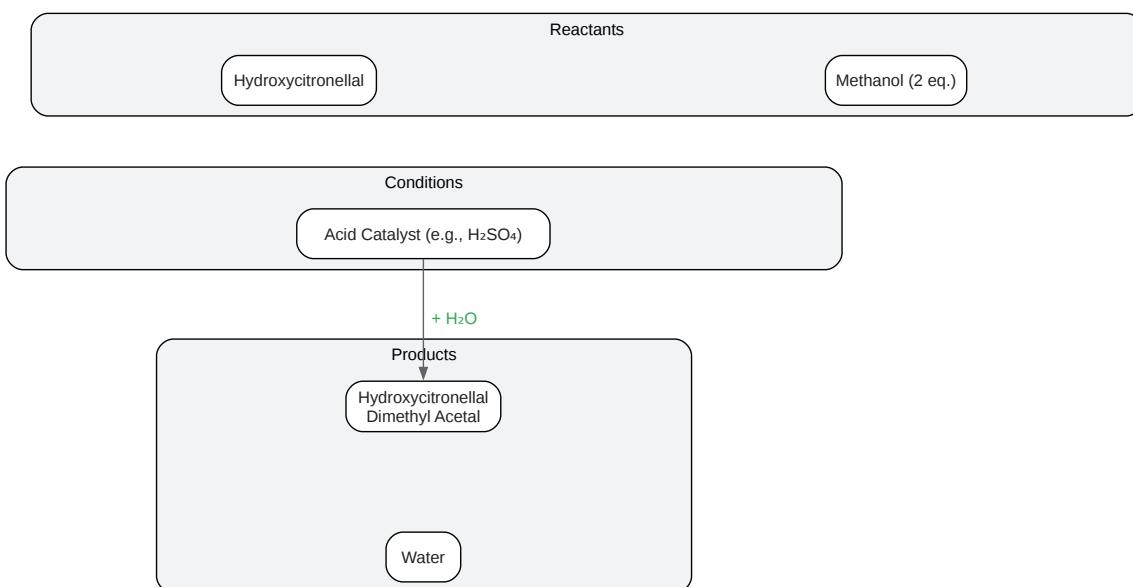
- Column: A reverse-phase column, such as a C18 or Newcrom R1, is typically used.[4]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water is a common mobile phase. The addition of a small amount of acid, like phosphoric acid, can improve peak shape. For mass spectrometry (MS) compatibility, formic acid is a preferred alternative.[4]
- Detection: UV detection at a low wavelength (e.g., ~210 nm) or a refractive index detector can be employed. Mass spectrometry can be used for identification.
- Flow Rate: A typical flow rate is around 1 mL/min.

- Temperature: The analysis is usually performed at ambient temperature.

Mandatory Visualizations

Synthesis of Hydroxycitronellal Dimethyl Acetal

The following diagram illustrates the acid-catalyzed reaction for the synthesis of **Hydroxycitronellal dimethyl acetal** from hydroxycitronellal and methanol.

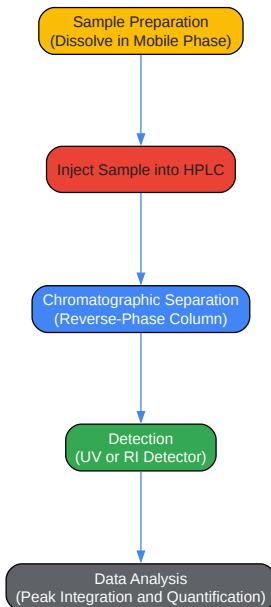


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Caption: Acid-catalyzed synthesis of **Hydroxycitronellal dimethyl acetal**.

General HPLC Analysis Workflow

This diagram outlines a typical workflow for the analysis of a sample of **Hydroxycitronellal dimethyl acetal** using HPLC.



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Caption: General workflow for HPLC analysis.

Biological Activity and Signaling Pathways

A thorough review of the scientific literature indicates that **Hydroxycitronellal dimethyl acetal** is primarily used for its olfactory properties in consumer products. There is no evidence to suggest that it is involved in or has been investigated for its role in specific biological signaling pathways in the context of drug development. Toxicological assessments have been conducted to ensure its safety for use in consumer products, with data suggesting it is not genotoxic.[2][7]

Conclusion

Hydroxycitronellal dimethyl acetal is a well-characterized fragrance ingredient with established chemical and physical properties. Its synthesis is achieved through a

straightforward acid-catalyzed acetalization, and its purity can be assessed using standard analytical techniques such as HPLC. For researchers and professionals in the fragrance and cosmetic industries, this compound offers desirable stability and olfactory characteristics. For those in drug development, it is important to note the current lack of data linking this molecule to any known biological signaling pathways. This technical guide provides a foundational understanding of **Hydroxycitronellal dimethyl acetal** to support its safe and effective use in relevant applications.

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